

Personal protective equipment for handling TVB-3664

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Compound of Interest

Compound Name: **TVB-3664**

Cat. No.: **B611515**

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Essential Safety and Handling Guide for TVB-3664

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TVB-3664**. It offers procedural, step-by-step guidance for safe operational use and disposal, ensuring user safety and regulatory compliance.

Hazard Identification and Classification

TVB-3664 is a potent and selective inhibitor of fatty acid synthase (FASN).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **TVB-3664** is classified as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[8\]](#)
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.[\[8\]](#)
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[\[8\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety. The required PPE is determined by a risk assessment of the specific procedures being performed.[\[9\]](#)

Protection Type	Required PPE	Specifications
Hand Protection	Nitrile gloves	Ensure gloves are compatible with the chemicals being used and change them frequently, especially if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must provide protection from splashes of chemicals or liquids. [9]
Skin and Body Protection	Laboratory coat	Should be worn at all times in the laboratory to protect from spills.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if aerosols may be generated or if working in a poorly ventilated space.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **TVB-3664** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Wash skin thoroughly after handling.[\[8\]](#)

Storage:

- Short-term (days to weeks): Store at 0 - 4°C in a dry, dark place.[[1](#)]
- Long-term (months to years): Store at -20°C as a powder.[[1](#)][[2](#)]
- In solvent: Store at -80°C.[[2](#)][[3](#)][[8](#)]
- Keep the container tightly sealed in a cool, well-ventilated area.[[8](#)]
- Keep away from direct sunlight and sources of ignition.[[8](#)]

Emergency Procedures

In the event of an emergency, follow these first-aid measures and immediately seek medical attention.

Exposure Route	First-Aid Measures
Eye Contact	Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Call a physician promptly.[8]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[8]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[8]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[8]

Spill Response:

- Evacuate the area.
- Wear appropriate PPE.

- Absorb the spill with an inert material (e.g., sand, vermiculite).
- Collect the spillage and place it in a sealed container for disposal.[8]
- Clean the spill area thoroughly.

Disposal Plan

Dispose of **TVB-3664** and its containers in accordance with local, state, and federal regulations. This material is very toxic to aquatic life with long-lasting effects, so avoid release to the environment.[8]

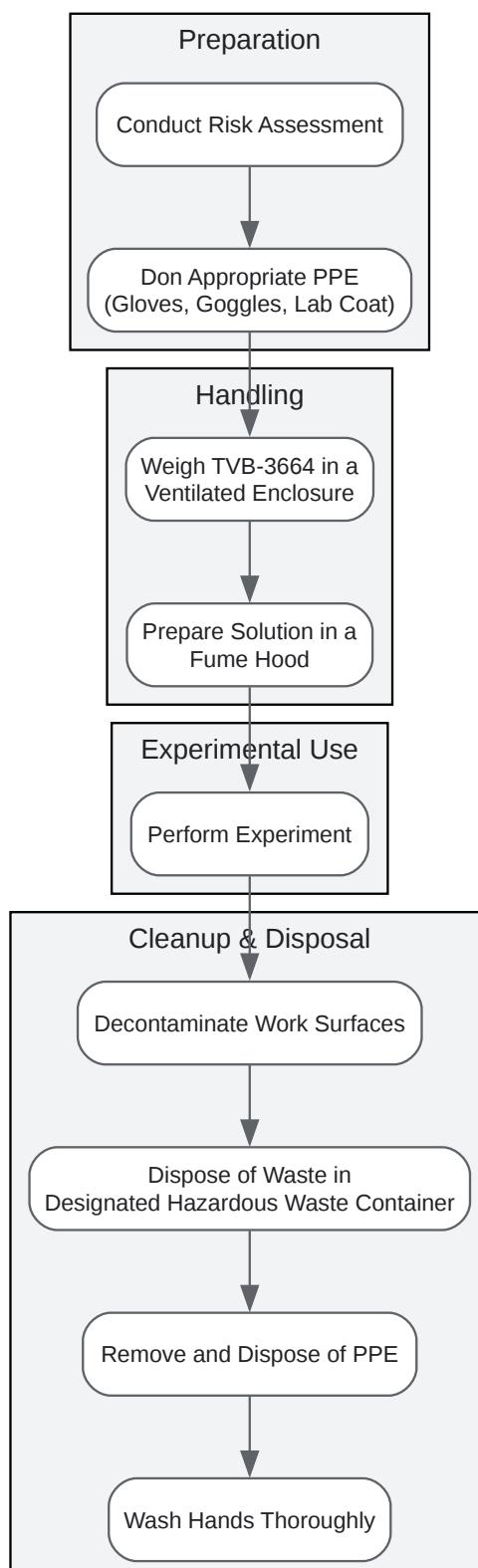
- Unused Product: Dispose of contents/container to an approved waste disposal plant.[8]
- Contaminated Materials: Any materials that have come into contact with **TVB-3664** should be treated as hazardous waste and disposed of accordingly.

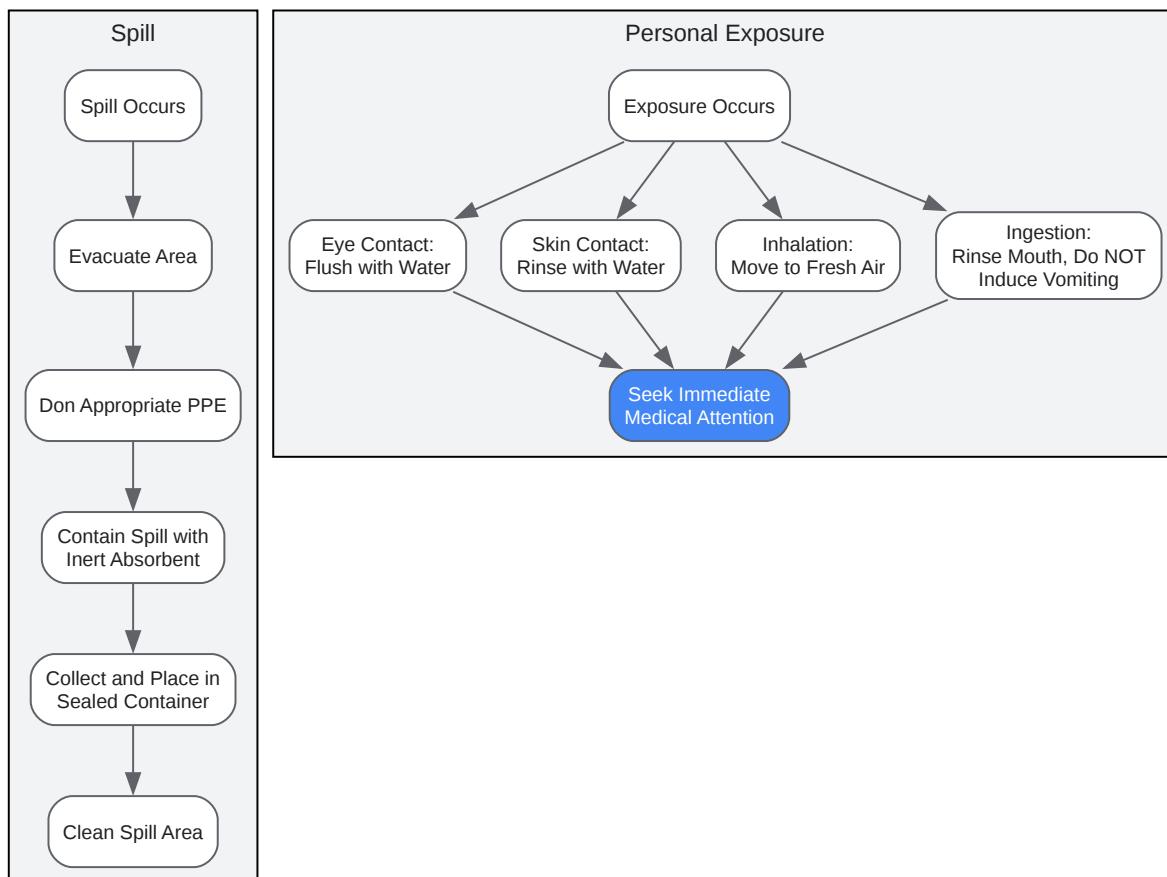
Chemical and Physical Properties

Property	Value
Chemical Formula	C25H23F3N4O2[1][8]
Molecular Weight	468.48 g/mol [1]
Appearance	Solid[5]
Purity	≥98%[2]
Solubility	DMSO: 94 mg/mL (200.65 mM)[4]

Visual Guides

Operational Workflow for Handling TVB-3664





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